

Technical Guide: Spectroscopic Characterization of Ethyl 4-cyanobutanoate

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Compound of Interest

Compound Name: Ethyl 4-cyanobutanoate

CAS No.: 10444-38-9

Cat. No.: B088625

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Executive Summary & Compound Identity

Ethyl 4-cyanobutanoate (also known as Ethyl 4-cyanobutyrate) is a bifunctional aliphatic ester widely utilized as a pharmaceutical intermediate, particularly in the synthesis of glufosinate and various pyrrolidone derivatives. Its structure features two distinct electron-withdrawing termini—an ethoxycarbonyl group and a nitrile group—separated by a propyl chain, creating a unique spectroscopic signature.

Property	Data
CAS Registry Number	15622-33-0
IUPAC Name	Ethyl 4-cyanobutanoate
Molecular Formula	
Molecular Weight	141.17 g/mol
Physical State	Colorless to pale yellow liquid
Boiling Point	~125–130 °C at 10 mmHg

Infrared Spectroscopy (IR) Analysis

The IR spectrum of **Ethyl 4-cyanobutanoate** is dominated by two diagnostic bands corresponding to the carbonyl and nitrile functionalities. The separation of these functional groups by a saturated chain prevents significant conjugation, resulting in "textbook" absorption frequencies.

Key Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment	Functional Group
2980 – 2870	Medium		Alkyl C-H stretching (sp ³).
2250 – 2245	Medium/Sharp		Nitrile stretch. Diagnostic peak. Distinct from alkynes due to intensity and position.
1735 – 1740	Strong		Ester carbonyl. Typical for saturated aliphatic esters.
1180 – 1200	Strong		C-O-C stretching (Ester).

Experimental Insight: When analyzing crude reaction mixtures (e.g., from the cyanation of ethyl 4-bromobutyrate), the appearance of the sharp band at 2250 cm⁻¹ and the disappearance of the C-Br stretch (approx. 500–600 cm⁻¹) serves as the primary reaction monitoring metric.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data reflects the symmetry of the ethyl group and the distinct electronic environments of the propyl chain carbons.

¹H NMR Analysis (Proton)

Solvent: CDCl₃

(Reference: TMS at 0.00 ppm)

The molecule contains five distinct proton environments. The propyl chain protons appear as a sequence of multiplets due to spin-spin coupling (

).

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic
4.16	Quartet (Hz)	2H		Deshielded by oxygen; characteristic of ethyl esters.
2.48	Triplet (Hz)	2H		-protons to carbonyl. Deshielded by anisotropic effect of C=O.
2.42	Triplet (Hz)	2H		-protons to nitrile. Deshielded by cyano group. ^[1] Overlap with 2.48 is common in low-field instruments.
1.98 – 2.05	Quintet	2H		-protons. Shielded relative to -positions but deshielded vs. bulk alkanes.
1.27	Triplet (Hz)	3H		Terminal methyl of the ethyl ester.

C NMR Analysis (Carbon)

The

¹³C spectrum displays 7 distinct signals. The nitrile carbon typically appears at lower intensity due to lack of NOE enhancement and long relaxation times.

Shift (, ppm)	Carbon Type	Assignment
172.5	Quaternary (C=O)	Ester Carbonyl
119.2	Quaternary (CN)	Nitrile Carbon
60.8	Secondary (CH)	O-CH (Ethyl)
32.8	Secondary (CH)	-Carbon to Ester
24.5	Secondary (CH)	-Carbon (Middle of chain)
16.4	Secondary (CH)	-Carbon to Nitrile (Upfield due to anisotropic shielding cone of CN)
14.2	Primary (CH)	Methyl (Ethyl)

NMR Structural Correlation Diagram

The following diagram maps the logical flow of assignment based on electronic effects.

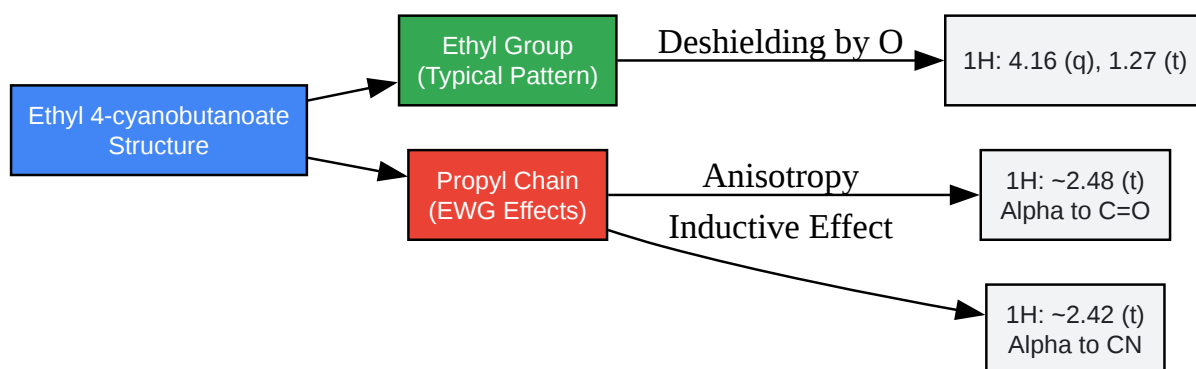


Figure 1: NMR Signal Assignment Logic

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Mass Spectrometry (MS) Analysis

Ionization Mode: Electron Impact (EI, 70 eV) Molecular Ion (M^+): m/z 141

The fragmentation pattern follows characteristic pathways for ethyl esters and aliphatic nitriles. The molecular ion is often weak but observable.

Fragmentation Pathway Table

m/z	Ion Identity	Mechanism
141		Molecular Ion (Weak)
112		Loss of Ethyl group ().
96		Base Peak Candidate. Loss of Ethoxy (). Formation of Acylium ion ().
68		Loss of . Formation of .
41		Propyl chain fragment (Hydrocarbon cluster).

Fragmentation Logic Diagram

The McLafferty rearrangement is theoretically possible but less favored than simple

-cleavage due to the linear nitrile terminus.

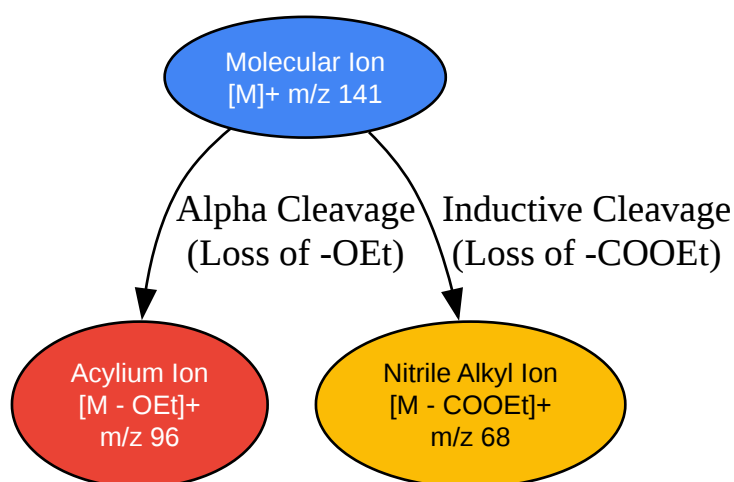


Figure 2: Primary Fragmentation Pathways (EI-MS)

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Synthesis Context & Purity Verification

For researchers synthesizing this compound (e.g., from Ethyl 4-bromobutyrate via nucleophilic substitution with NaCN), spectroscopic purity is critical.

- Reaction Monitoring: Watch for the complete disappearance of the C-Br stretch in IR and the shift of the

-methylene protons in

¹H NMR from ~3.4 ppm (in the bromo-precursor) to ~2.42 ppm (in the cyano-product).

- Impurity Alert: Residual

-butyrolactone (starting material for the bromo-ester) shows a distinct carbonyl stretch at ~1770 cm⁻¹ (lactone) vs 1735 cm⁻¹ (linear ester).

References

- National Institute of Standards and Technology (NIST). Mass Spectra of Ethyl Esters and Nitriles. NIST Chemistry WebBook. Available at: [\[Link\]](#)
- Organic Chemistry Portal. Synthesis of Nitriles from Halides. Available at: [\[Link\]](#)
- SDBS. Spectral Database for Organic Compounds. [\[1\]](#) AIST Japan. [\[1\]](#) (General reference for aliphatic ester/nitrile shifts). Available at: [\[Link\]](#)

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Sources

- 1. ¹H NMR Chemical Shift [\[sites.science.oregonstate.edu\]](https://sites.science.oregonstate.edu)

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